

SAR-020106 solubility issues DMSO concentration

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Compound Focus: SAR-020106

Cat. No.: S548256

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Frequently Asked Questions

- **What is the solubility of SAR-020106?** SAR-020106 has limited solubility in water and ethanol but is **soluble in DMSO** at concentrations suitable for creating stock solutions [1] [2].
- **What is the maximum concentration for a DMSO stock solution?** Suppliers provide data indicating that you can prepare a **10 mM stock solution** by dissolving approximately 3.83 mg of SAR-020106 in 1 mL of DMSO [2]. Higher concentration stock solutions (e.g., 20 mg/mL or 52.2 mM) have also been reported [1].
- **How do I formulate SAR-020106 for in vivo studies?** Due to its low aqueous solubility, SAR-020106 requires special formulations for animal studies. Several proven formulations are listed below [1].

Solubility Data & Stock Preparation

The table below summarizes key physicochemical and solubility data for SAR-020106 to help with your experimental planning.

Property	Value / Description
Molecular Weight	382.85 g/mol [1] [2]
CAS Number	1184843-57-9 [1] [2]
Solubility in DMSO	~20 mg/mL (52.2 mM) [1]
Solubility in Water	<1 mg/mL [1]
Solubility in Ethanol	<1 mg/mL [1]
Standard Stock Solution	10 mM in DMSO (3.83 mg/mL) [2]

In Vivo Formulation Protocols

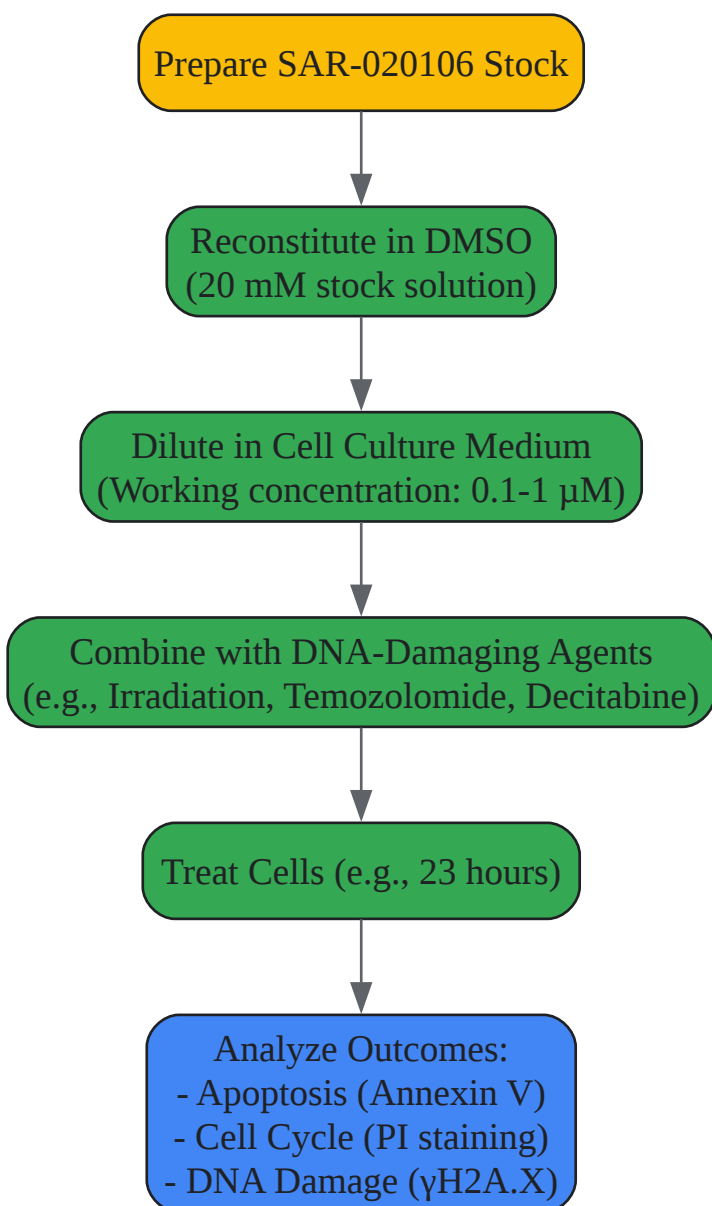
For in vivo experiments, it is critical to use formulations that maintain the compound in solution and are well-tolerated by animals. The following table lists several formulations successfully used in preclinical research [1].

Formulation Name	Composition (by volume)	Reported Use
Injection Formulation 1	DMSO : Tween 80 : Saline = 10 : 5 : 85	IP/IV/IM/SC injection [1]
Injection Formulation 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	Injection [1]
Injection Formulation 3	DMSO : Corn oil = 10 : 90	Injection [1]
Injection Formulation 4	DMSO : 20% SBE- β -CD in saline = 10 : 90	Injection [1]
Oral Formulation 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)	Oral administration [1]

Example Preparation for Injection Formulation 3: If you need to prepare 1 mL of a 2.5 mg/mL working solution for injection, you would take 100 μ L of a 25 mg/mL DMSO stock solution and add it to 900 μ L of corn oil. Then, mix well until a clear solution or uniform suspension is achieved [1].

Experimental Workflow from Research

The following workflow is derived from a published study using **SAR-020106** in glioblastoma research, which may serve as a useful reference [3] [4]:



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- **Stock Solution:** The study prepared a 20 mM stock solution in DMSO, stored at -80°C [3].
- **Working Concentration:** Cells were treated with **SAR-020106** at concentrations ranging from 0.1 to 1 µM [3].
- **Combination Treatment:** **SAR-020106** was used alongside DNA-damaging agents like irradiation (IR), temozolomide (TMZ), and decitabine to achieve a synergistic effect [3] [4].

Troubleshooting Common Issues

- **Precipitation in Aqueous Solutions:** If the compound precipitates upon dilution into cell culture medium or buffer, consider using one of the recommended injection formulations that include solubilizing agents like Tween 80, PEG300, or SBE-β-CD [1].
- **In Vivo Toxicity or Poor Tolerance:** If you observe adverse effects in animals, it could be related to the formulation. Switching to a different vehicle (e.g., from a DMSO/corn oil mix to a cyclodextrin-based solution) may improve tolerability [1].
- **Lack of Biological Effect:** Verify the activity of your stock solution by including a positive control in your experiment. A known effective positive control is the abrogation of an etoposide-induced G2 arrest in HT29 cells [1] [2].

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References

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